

Solubility Profile of 2-(2-Methylphenoxyethyl)benzyl chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Methylphenoxyethyl)benzyl chloride

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This technical guide provides a comprehensive overview of the solubility profile of **2-(2-Methylphenoxyethyl)benzyl chloride**. Due to the limited availability of specific quantitative data for this compound, this guide also includes relevant data for the closely related analogue, benzyl chloride, to provide a comparative context. Furthermore, detailed experimental protocols for determining solubility are presented, alongside a logical workflow for such studies.

Physicochemical Properties

2-(2-Methylphenoxyethyl)benzyl chloride is a colorless to light yellow liquid with a distinct aromatic odor. It is classified as an organic solvent and serves as an intermediate in various chemical syntheses, including pharmaceuticals and pesticides.^[1] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **2-(2-Methylphenoxyethyl)benzyl chloride**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₅ ClO	[2]
Molecular Weight	246.73 g/mol	[2]
Density	1.131 g/cm ³	[2]
Boiling Point	358.4 °C at 760 mmHg	[2]
Flash Point	170 °C	[2]
LogP (Octanol-Water Partition Coefficient)	4.31	[2]

Solubility Data

Qualitative Solubility of 2-(2-Methylphenoxyethyl)benzyl chloride

Qualitative assessments indicate that **2-(2-Methylphenoxyethyl)benzyl chloride** is soluble in most common organic solvents, including ethanol, acetone, and benzene.[1] This general solubility is a key characteristic for its application in organic synthesis.

Quantitative Solubility of Benzyl Chloride (Analogue)

Quantitative solubility data for the structural analogue, benzyl chloride, is available and provides an indication of the expected solubility characteristics of **2-(2-Methylphenoxyethyl)benzyl chloride**, particularly in aqueous media. Benzyl chloride is described as being moderately soluble in water and highly soluble in many organic solvents.[3]

Table 2: Quantitative Solubility of Benzyl Chloride

Solvent	Solubility	Temperature (°C)	Reference
Water	0.33 g/L	4	[4][5]
Water	0.49 g/L	20	[4][5]
Water	0.55 g/L	30	[4][5]
Ethanol	Miscible	Not Specified	[6]
Ether	Miscible	Not Specified	[6]
Chloroform	Miscible	Not Specified	[6]
Acetone	Freely Soluble	Not Specified	[4]
Carbon Tetrachloride	Slightly Soluble	Not Specified	[6]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a poorly water-soluble compound like **2-(2-Methylphenoxyethyl)benzyl chloride**, based on the widely accepted shake-flask method.

Materials and Equipment

- Test Substance: **2-(2-Methylphenoxyethyl)benzyl chloride** (high purity)
- Solvents: Deionized water, Ethanol, Methanol, Acetonitrile, etc. (analytical grade)
- Equipment:
 - Analytical balance
 - Thermostatically controlled shaker or incubator
 - Centrifuge
 - Syringe filters (e.g., 0.22 µm PTFE)
 - Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system
- pH meter

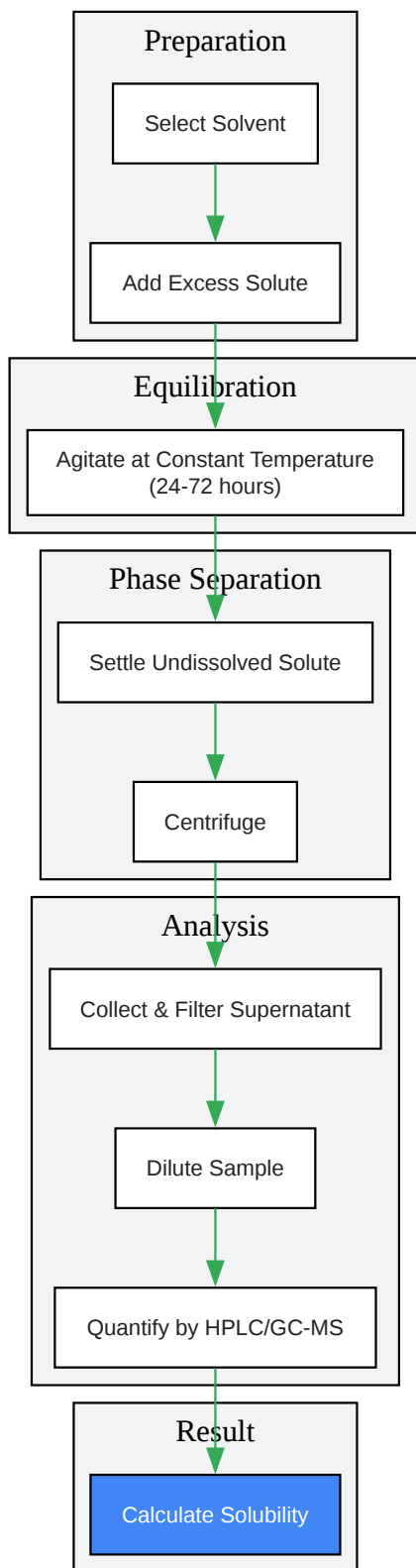
Procedure

- Preparation of Solvent: Ensure the chosen solvent is degassed to prevent bubble formation. For aqueous solubility, adjust the pH if necessary.
- Addition of Excess Solute: Add an excess amount of **2-(2-Methylphenoxyethyl)benzyl chloride** to a known volume of the solvent in a sealed container. The excess solid should be visible.
- Equilibration: Place the sealed container in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the mixture to stand to let the undissolved solute settle. Centrifuge the samples to further separate the solid and liquid phases.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a pipette. Immediately filter the aliquot through a syringe filter to remove any remaining solid particles.
- Dilution: Accurately dilute the filtered solution with an appropriate solvent to a concentration within the calibration range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC or GC-MS method to determine the concentration of **2-(2-Methylphenoxyethyl)benzyl chloride**.
- Data Analysis: Calculate the solubility from the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-(2-Methylphenoxyethyl)benzyl chloride**.



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Caption: Workflow for Solubility Determination.

Disclaimer: The information provided in this technical guide is intended for research and development purposes only. Appropriate safety precautions should be taken when handling **2-(2-Methylphenoxyethyl)benzyl chloride**, as it may be an irritant.^[1]

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- To cite this document: BenchChem. [Solubility Profile of 2-(2-Methylphenoxyethyl)benzyl chloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136415#solubility-profile-of-2-2-methylphenoxyethyl-benzyl-chloride]

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